

1-(1H-Pyrazol-1-yl)ethanone molecular weight and formula

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Compound of Interest

Compound Name: 1-(1H-Pyrazol-1-yl)ethanone

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A Technical Overview of 1-(1H-Pyrazol-1-yl)ethanone

This guide provides essential technical data on **1-(1H-Pyrazol-1-yl)ethanone**, a heterocyclic organic compound. The information is intended for researchers, scientists, and professionals in drug development who may be interested in its chemical and physical properties for synthesis and analysis.

Core Chemical Properties

1-(1H-Pyrazol-1-yl)ethanone is a chemical compound with the systematic name **1-(1H-pyrazol-1-yl)ethanone**^[1]. Its fundamental properties, including molecular formula and weight, are crucial for any quantitative experimental work.

The molecular formula of this compound is C₅H₆N₂O^{[1][2][3][4]}. This indicates that each molecule is composed of five carbon atoms, six hydrogen atoms, two nitrogen atoms, and one oxygen atom. The molecular weight has been determined to be 110.11 g/mol ^{[2][4]}.

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **1-(1H-Pyrazol-1-yl)ethanone**.

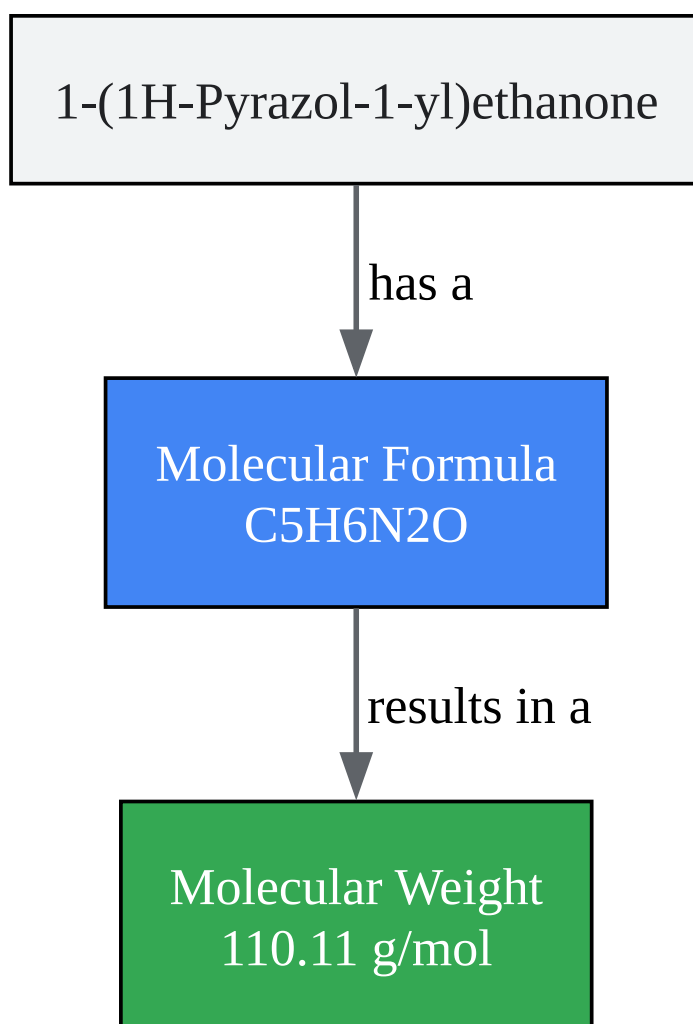
Property	Value	Source
Molecular Formula	C5H6N2O	[1][2][3][4]
Molecular Weight	110.11 g/mol	[2][4]
Density	1.14 g/cm ³	[3][4]
Boiling Point	197.9 °C at 760 mmHg	[3][4]
Flash Point	73.5 °C	[3][4]
CAS Number	10199-64-1	[1][2][4]

Experimental Protocols

Detailed experimental protocols for the synthesis or specific analytical procedures for **1-(1H-Pyrazol-1-yl)ethanone** are not extensively detailed in publicly available safety data sheets or chemical supplier databases. Researchers planning to work with this compound would typically develop specific protocols based on established principles of organic synthesis and analytical chemistry, tailored to their research objectives. Standard laboratory safety procedures should be followed, as the compound is classified as a skin and eye irritant[2].

Structural and Property Relationship

The relationship between the compound's identity, its atomic composition (formula), and its molar mass (molecular weight) is a fundamental concept in chemistry. The diagram below illustrates this logical connection.



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Caption: Logical flow from compound name to molecular formula and weight.

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